

Application Note: Quantitative Analysis of Safflower Yellow Using HPLC-DAD

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Compound of Interest

Compound Name: Safflower Yellow

Cat. No.: B7908641

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Abstract

This application note details a validated High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method for the quantitative analysis of **Safflower Yellow**, a complex mixture of water-soluble flavonoids extracted from the petals of *Carthamus tinctorius* L. The primary bioactive and marker compound, Hydroxysafflor Yellow A (HSYA), is the focus of this protocol. This method is designed for accuracy, precision, and robustness, making it suitable for quality control, stability testing, and research applications in the pharmaceutical and natural products industries.

Introduction

Safflower Yellow is a traditional Chinese medicine and a natural food colorant with a long history of use.^{[1][2][3]} Its therapeutic effects are largely attributed to a group of chalcone C-glycosides, with Hydroxysafflor Yellow A (HSYA) being the most abundant and pharmacologically active component.^{[1][4][5]} HSYA is recognized for its neuroprotective and blood circulation-promoting properties.^[6] Given its significance, the accurate and reliable quantification of HSYA in **Safflower Yellow** extracts and derived products is crucial for

ensuring product quality and efficacy. This document provides a comprehensive protocol for the analysis of **Safflower Yellow** using a robust HPLC-DAD method.

Experimental Protocol

Sample Preparation: Ultrasonic Extraction

This protocol outlines the extraction of **Safflower Yellow** from dried safflower petals.

- **Sample Pulverization:** Grind dried safflower petals into a fine powder (passing through a 50-mesh sieve).
- **Extraction:** Accurately weigh approximately 1.0 g of the safflower powder and transfer it to a conical flask. Add 25 mL of methanol.
- **Ultrasonication:** Place the flask in an ultrasonic bath and extract for 40 minutes at room temperature.
- **Centrifugation and Filtration:** After extraction, centrifuge the mixture at 3,000 x g for 10 minutes. Filter the supernatant through a 0.22 µm membrane filter into an HPLC vial.

HPLC-DAD Instrumentation and Conditions

Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a diode array detector is required.

Chromatographic Conditions:

Parameter	Value
Column	C18 reversed-phase column (4.6 x 250 mm, 5 µm particle size)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-12 min, 10-22% B; 12-20 min, 22-26% B; 20-30 min, 26-95% B
Flow Rate	1.0 mL/min
Column Temperature	25°C
Injection Volume	10 µL
Detection Wavelength	403 nm

Preparation of Standard Solutions

- **Stock Solution:** Accurately weigh 10 mg of HSYA reference standard and dissolve it in methanol in a 10 mL volumetric flask to obtain a stock solution of 1 mg/mL.
- **Working Standards:** Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations ranging from 0.01 mg/mL to 0.2 mg/mL.

Method Validation

The analytical method should be validated according to ICH guidelines to ensure its suitability for its intended purpose. The following parameters should be assessed:

Validation Parameter	Acceptance Criteria
Linearity	Correlation coefficient (r^2) ≥ 0.999
Precision (RSD%)	Intra-day and Inter-day precision $< 2\%$
Accuracy (Recovery %)	95% - 105%
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1
Specificity	The peak of interest should be free from co-eluting peaks

System Suitability Testing

Before initiating any sample analysis, the performance of the HPLC system must be verified through system suitability testing.

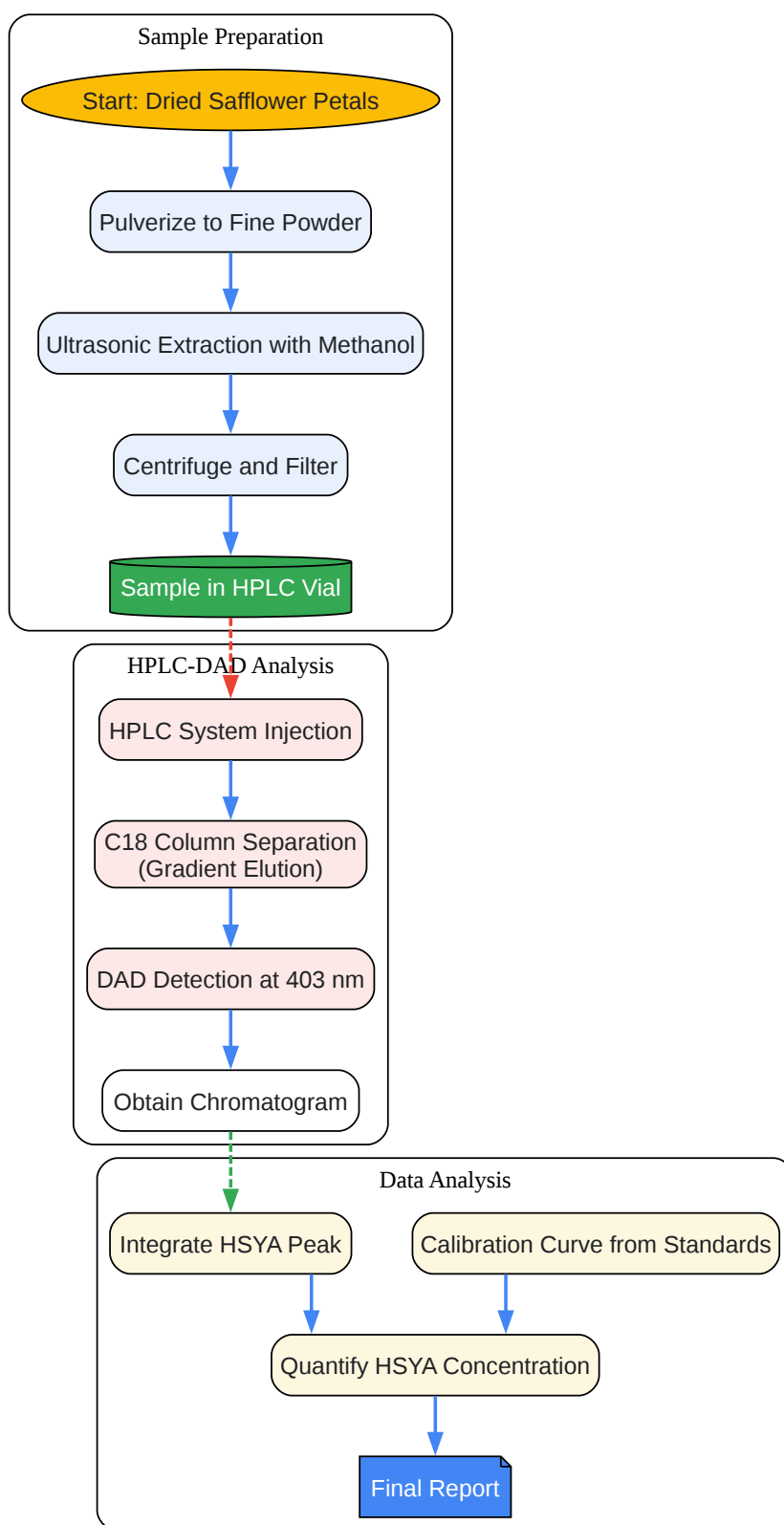
System Suitability Parameter	Acceptance Criteria
Tailing Factor (T)	$T \leq 2.0$
Theoretical Plates (N)	$N \geq 2000$
Repeatability (RSD% of peak area)	For ≥ 5 replicate injections of a standard, $RSD \leq 2.0\%$

Data Presentation

The quantitative data for HSYA in the **Safflower Yellow** samples should be summarized in a clear and structured table.

Sample ID	Retention Time (min)	Peak Area	Concentration (mg/g)
Standard 1			
Standard 2			
Standard 3			
Sample 1			
Sample 2			
Sample 3			

Workflow and Pathway Diagrams



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Caption: Experimental workflow for the HPLC-DAD analysis of **Safflower Yellow**.

Conclusion

The HPLC-DAD method described in this application note provides a reliable and accurate means for the quantitative analysis of Hydroxysafflor Yellow A in **Safflower Yellow** extracts. Adherence to the detailed experimental protocol, method validation, and system suitability criteria will ensure high-quality, reproducible results for researchers, scientists, and drug development professionals working with this important natural product.

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